

Proper Disposal of Diallate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diallate*
CAS No.: *17708-57-5*
Cat. No.: *B7821780*

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IMMEDIATE SAFETY AND DISPOSAL OVERVIEW

Diallate is a thiocarbamate herbicide that is recognized as a moderately toxic and carcinogenic substance.^[1] Due to its hazardous nature, it is imperative that researchers, scientists, and drug development professionals adhere to strict safety and disposal protocols. This guide provides essential, step-by-step procedures for the safe handling and proper disposal of **diallate** in a laboratory setting, ensuring the safety of personnel and compliance with environmental regulations.

Hazard Classification: The U.S. Environmental Protection Agency (EPA) classifies discarded commercial chemical products, including **diallate**, as hazardous waste. **Diallate** is specifically listed with the RCRA waste number U062.^{[2][3][4][5]} This classification mandates that its disposal is regulated under the Resource Conservation and Recovery Act (RCRA).

Immediate Safety Precautions

Before handling **diallate**, it is crucial to be aware of the following safety precautions:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, a face shield, and a lab coat.[\[6\]](#)[\[7\]](#)
- Ventilation: Handle **diallate** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[8\]](#)[\[9\]](#)
- Avoid Contact: Prevent contact with skin, eyes, and clothing. In case of accidental contact, flush the affected area with water for at least 15 minutes and seek medical attention.[\[7\]](#)[\[8\]](#)
- Incompatibilities: **Diallate** is a thiocarbamate ester. It is incompatible with strong acids, peroxides, and acid halides.[\[10\]](#)[\[11\]](#) Mixing with these substances can lead to violent reactions or the release of flammable and toxic gases. Store **diallate** away from these chemicals.

Quantitative Data Presentation

The following table summarizes the key physical and chemical properties of **diallate** for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₇ Cl ₂ NOS [12]
Molecular Weight	270.22 g/mol [1]
Appearance	Brown liquid [10]
Boiling Point	150 °C @ 9 mmHg [1] [10]
Melting Point	25-30 °C [1]
Solubility in Water	14 mg/L at 25 °C [1] [10]
Solubility in Solvents	Miscible with ethanol, isopropanol, xylene, kerosene, and ethyl acetate. Soluble in acetone, benzene, chloroform, ether, and heptane. [1]
Density	1.188 g/cm ³ at 25 °C [1]
Vapor Pressure	1.5 x 10 ⁻⁴ mmHg
RCRA Waste Number	U062 [2] [3] [4] [5]

Experimental Protocol: Solubility Assessment of Diallate in Organic Solvents

This hypothetical protocol outlines a common laboratory procedure that would necessitate the subsequent disposal of **diallate** waste.

Objective: To determine the solubility of **diallate** in various organic solvents.

Materials:

- **Diallate**
- Selected organic solvents (e.g., acetone, ethanol, hexane)
- Volumetric flasks
- Pipettes
- Analytical balance
- Vortex mixer
- Beakers

Procedure:

- Preparation: Don all required PPE and work within a chemical fume hood.
- Stock Solution: Prepare a concentrated stock solution of **diallate** in a compatible solvent.
- Serial Dilutions: Perform serial dilutions of the stock solution to create a range of concentrations.
- Solubility Test: In separate, labeled vials, add a known amount of **diallate** to a measured volume of each test solvent.
- Equilibration: Agitate the vials using a vortex mixer and allow them to equilibrate at a constant temperature.

- Observation: Visually inspect the vials for any undissolved solute.
- Quantification (Optional): If quantitative analysis is required, carefully extract a sample from the supernatant and analyze it using a suitable analytical technique (e.g., HPLC, GC-MS) to determine the concentration of dissolved **diallate**.
- Waste Generation: All materials that have come into contact with **diallate**, including pipette tips, vials, contaminated gloves, and bench paper, are now considered hazardous waste. Unused stock and test solutions are also hazardous waste.

Step-by-Step Disposal Procedures for Diallate Waste

Following the completion of any experiment involving **diallate**, all generated waste must be managed as hazardous waste according to the following procedures:

1. Waste Segregation:

- At the point of generation, separate **diallate** waste from other waste streams.
- Do not mix **diallate** waste with incompatible chemicals.
- Keep halogenated and non-halogenated solvent waste containing **diallate** in separate containers if required by your institution's waste management plan.[\[13\]](#)

2. Containerization:

- Use a designated, leak-proof, and chemically compatible hazardous waste container with a secure screw-top cap.[\[4\]](#)
- The container must be in good condition and made of a material that does not react with **diallate** or any solvents present.
- Do not overfill the container; leave at least 10% headspace to allow for expansion.

3. Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste."
- The label must include:
 - The full chemical name: "**Diallate**" and the names of any other constituents (e.g., solvents).
 - The RCRA waste number: U062.
 - The hazard characteristics (e.g., "Toxic," "Carcinogen").
 - The accumulation start date (the date the first drop of waste is added to the container).
 - The name and contact information of the generating researcher or lab.

4. Storage:

- Store the sealed and labeled waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.[\[4\]](#)[\[14\]](#)
- The SAA must be at or near the point of waste generation and under the control of the laboratory personnel.
- Ensure secondary containment is in place for liquid waste to prevent spills from reaching drains.

5. Arranging for Disposal:

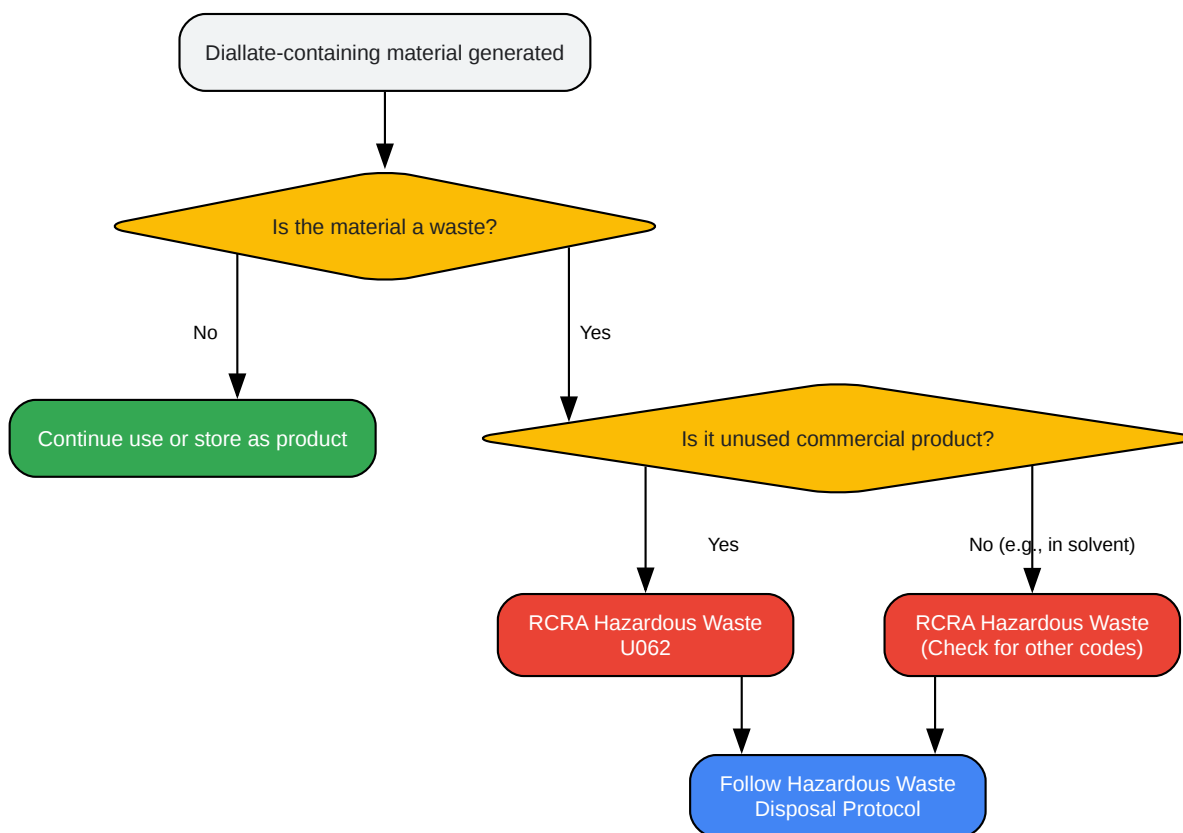
- Once the waste container is full or has been accumulating for the maximum time allowed by your institution (typically 90 or 180 days, depending on generator status), arrange for its removal.
- Contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office to schedule a pickup.[\[15\]](#)
- Provide them with all necessary information about the waste, as indicated on the label.
- Do not pour **diallate** waste down the drain or dispose of it in the regular trash.[\[15\]](#)

6. Spill and Decontamination:

- In the event of a small spill, absorb the material with a compatible absorbent (e.g., vermiculite, sand).
- Place the contaminated absorbent material in a sealed container, label it as **diallate** hazardous waste, and dispose of it through the EHS office.
- Decontaminate the spill area with a suitable solvent, and dispose of the cleaning materials as hazardous waste.
- For large spills, evacuate the area, notify your supervisor and EHS, and follow your institution's emergency response procedures.

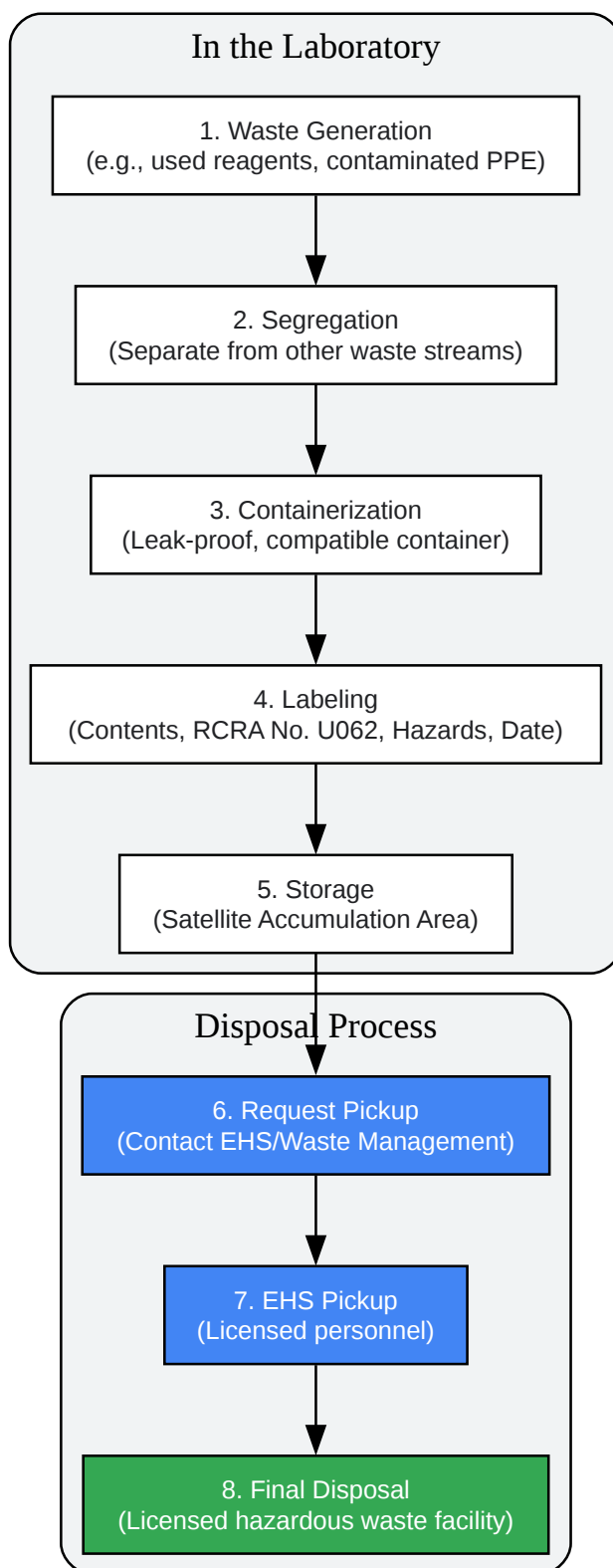
Visualizing the Disposal Workflow

The following diagrams illustrate the key decision-making and procedural workflows for the proper disposal of **diallate**.



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Caption: Decision flowchart for classifying **diallate** waste.



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Caption: Step-by-step workflow for **diallate** disposal.

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